

# Gandotinib clinical trial results phase 2 MPN outcomes

Author: Smolecule Technical Support Team. Date: February 2026

## Compound Focus: Gandotinib

CAS No.: 1229236-86-5

Cat. No.: S548077

[Get Quote](#)

## Clinical Trial Results for Gandotinib in MPNs

The following tables summarize the efficacy and safety data from clinical trials of **gandotinib** in patients with MPNs.

Trial Phase & Focus	Patient Population	Key Efficacy Findings (Overall Response Rate - ORR)	Most Frequent Grade 3/4 Adverse Events (≥2%)
Phase 2 [1] [2]	Polycythemia Vera (PV) with JAK2 V617F	95% ORR [1] [2]	Anemia (11.6%), Hyperuricemia (3.2%), Fatigue (2.9%), Diarrhea (2.2%), Thrombocytopenia (2.2%) [1] [2]
Phase 2 [1] [2]	Essential Thrombocythemia (ET) with JAK2 V617F	90.5% ORR [1] [2]	
Phase 2 [1] [2]	Essential Thrombocythemia (ET) without JAK2 V617F	43.7% ORR [1] [2]	

Trial Phase & Focus	Patient Population	Key Efficacy Findings (Overall Response Rate - ORR)	Most Frequent Grade 3/4 Adverse Events (≥2%)
Phase 2 [1] [2]	Myelofibrosis (MF) with JAK2 V617F	9.1% ORR [1] [2]	
Phase 2 [1] [2]	Myelofibrosis (MF) without JAK2 V617F	0% ORR [1] [2]	
Phase 1 (Dose Finding) [3] [4]	Mostly Myelofibrosis (MF)	29% of MF patients achieved clinical improvement; 52% had ≥50% reduction in MPN-SAF TSS at 12 weeks [3] [4]	Diarrhea (55.3%, majority Grade 1), Nausea (42.1%, majority Grade 1) [3] [4]

## Experimental Protocol & Patient Demographics

Here is a detailed look at how the key Phase 2 study was conducted and the patients involved.

Aspect	Study 1: Phase 2 Trial [1] [2]	Study 2: Phase 1 Trial [3] [4]
Study Design	Multicenter, single-arm, outpatient study [1] [2]	Multicenter, non-randomized, open-label, dose-escalation study [3] [4]
Intervention	Gandotinib 120 mg administered orally once daily [1] [2]	Oral gandotinib at escalating doses to determine Maximum Tolerated Dose (MTD) [3] [4]
Patient Population	138 patients with MPNs (PV, ET, MF) [1] [2]	38 patients with JAK2 V617F-positive MF, PV, or ET (31 with MF) [3] [4]
Key Inclusion Criteria	Diagnosis of PV, ET, or MF; JAK2 V617F mutation status was assessed [1]	Diagnosis of PV, ET, or MF as per WHO criteria; presence of JAK2 V617F mutation [3] [4]

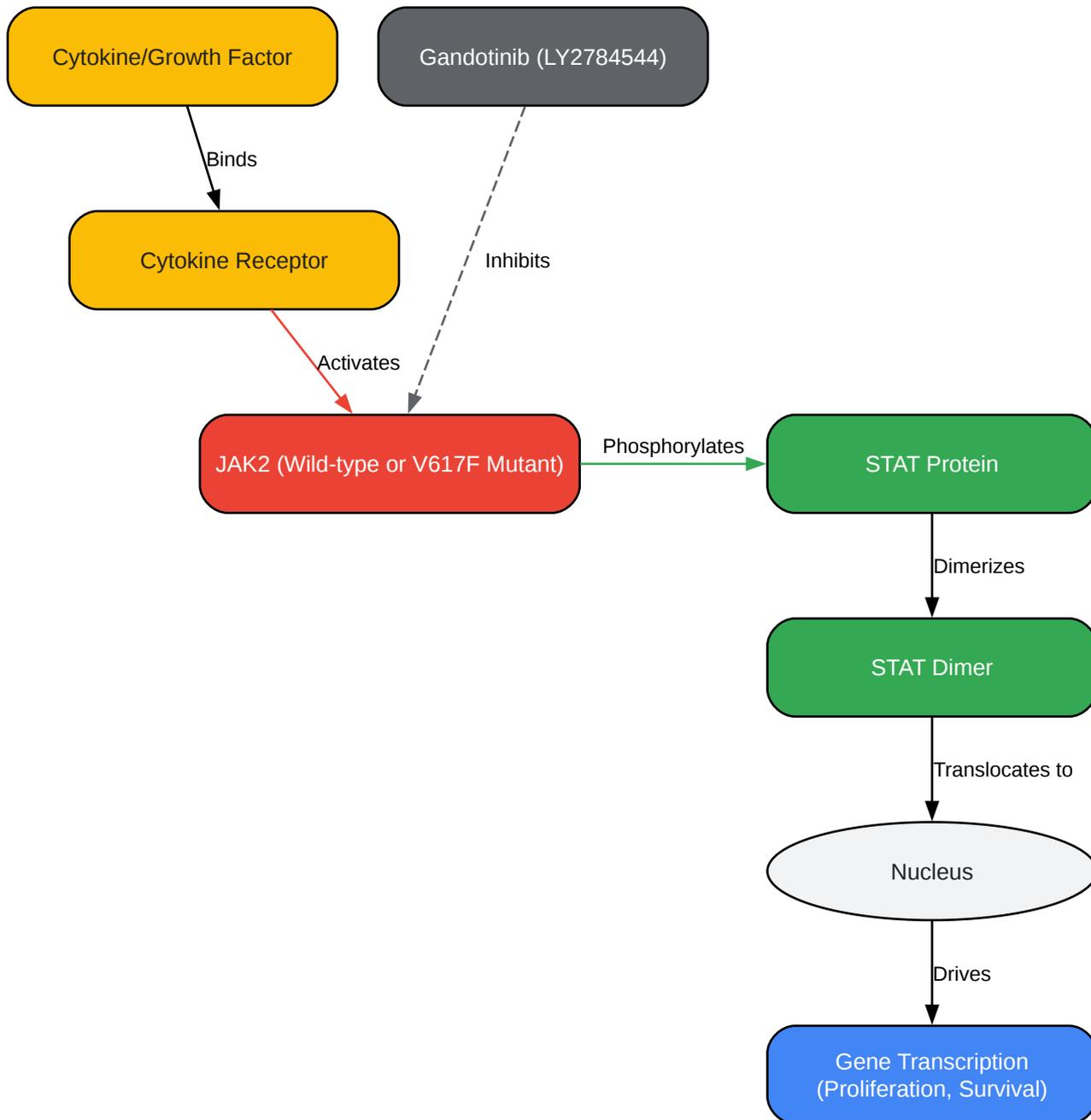
Aspect	Study 1: Phase 2 Trial [1] [2]	Study 2: Phase 1 Trial [3] [4]
Primary Objectives	Evaluate efficacy, safety, and pharmacokinetics [1] [2]	Determine safety, tolerability, and recommended oral daily dose (MTD) [3] [4]

| **Secondary/Exploratory Objectives** | - Overall Response Rate (ORR) [1]

- Symptom improvement (MPN-SAF TSS, BFI) [1]
- Pharmacokinetics (PK) [1] | - Pharmacokinetic parameters [3] [4]
- Evidence of efficacy (clinical improvement, spleen reduction) [3] [4]
- Patient-reported outcomes (MPN-SAF, QLQ-C30) [3] |

## The JAK/STAT Signaling Pathway and Gandotinib's Role

**Gandotinib** is a potent, selective small-molecule inhibitor of JAK2, designed to preferentially target the mutated JAK2 V617F isoform that drives constitutive signaling in most MPNs [1] [3] [4]. The diagram below illustrates this pathway and where **gandotinib** acts.



[Click to download full resolution via product page](#)

The JAK/STAT pathway is a critical signaling module that regulates processes like hematopoiesis and immune response [5]. In MPNs, mutations like **JAK2 V617F** lead to constitutive activation of this pathway, even in the absence of normal cytokine signals, resulting in the overproduction of blood cells and inflammatory symptoms associated with these diseases [3] [4] [5]. **Gandotinib** acts by inhibiting the activated JAK2 kinase, thereby dampening this aberrant signaling [1] [3].

## Key Insights for Researchers

- **Mutation-Driven Efficacy:** **Gandotinib**'s efficacy is highly dependent on the **JAK2 V617F mutation**, showing superior response rates in PV and ET patients with the mutation compared to those without it. Its activity in myelofibrosis, however, appears limited [1] [2].
- **Symptom Burden Assessment:** The trials used validated patient-reported outcome (PRO) tools like the **MPN-Symptom Assessment Form (MPN-SAF)** and **Brief Fatigue Inventory (BFI)**. At one year, 44% of patients experienced a  $\geq 50\%$  improvement in MPN-SAF Total Symptom Score, underscoring the drug's potential impact on quality of life [1] [6].
- **Dosing and Tolerability:** The **120 mg once-daily dose** was established as the maximum tolerated dose (MTD) in Phase 1 studies. Hyperuricemia and increased blood creatinine were identified as dose-limiting toxicities, suggesting the need for monitoring and potential prophylactic management [3] [4].

**Gandotinib** presents a mutation-targeted therapeutic option for JAK2 V617F-positive polycythemia vera and essential thrombocythemia. Its differentiated efficacy profile and manageable safety data support its potential as a targeted agent, though its utility appears more limited in myelofibrosis.

### *Need Custom Synthesis?*

Email: [info@smolecule.com](mailto:info@smolecule.com) or [Request Quote Online](#).

## References

1. Phase 2 study of gandotinib (LY2784544) in patients with ... [pubmed.ncbi.nlm.nih.gov]
2. Phase 2 study of gandotinib (LY2784544) in patients with ... [einstein.elsevierpure.com]
3. A phase 1 study of the Janus kinase 2 (JAK2)V617F inhibitor ... [pmc.ncbi.nlm.nih.gov]
4. A phase 1 study of the Janus kinase 2 (JAK2)V617F ... [sciencedirect.com]
5. The JAK/STAT signaling pathway: from bench to clinic [nature.com]
6. Approach to MPN Symptom Assessment - PMC [pmc.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [Gandotinib clinical trial results phase 2 MPN outcomes]. Smolecule, [2026]. [Online PDF]. Available at:

[<https://www.smolecule.com/products/b548077#gandotinib-clinical-trial-results-phase-2-mpn-outcomes>]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

**Need Industrial/Bulk Grade?** Request Custom Synthesis Quote

## Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

### Contact

**Address:** Ontario, CA 91761, United States

**Phone:** (512) 262-9938

**Email:** [info@smolecule.com](mailto:info@smolecule.com)

**Web:** [www.smolecule.com](http://www.smolecule.com)